

# prediction error validation for naproxen sodium Cmax and AUC

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## Compound Focus: Naproxen Sodium

CAS No.: 26159-34-2

Cat. No.: S536688

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## Experimental Protocol for Naproxen Sodium IVIVC

The methodology below is based on a 2017 study that developed and validated a Level A in vitro-in vivo correlation (IVIVC) for **naproxen sodium** sustained-release (SR) tablets [1].

- **In Vitro Dissolution:** Dissolution studies were performed using **USP Apparatus II (paddle)** at **50 rpm**. The dissolution medium was **pH 7.4 phosphate buffer**. Samples were taken at 12 time points over 24 hours (0.0, 0.5, 1.0, 1.5, 2.0, 3.0, 4.0, 6.0, 8.0, 12.0, 18.0, and 24.0 hours) and analyzed using UV spectroscopy at **332 nm** [1].
- **In Vivo Bioavailability Study:** A **single-dose, open-label, 4-way crossover** study was conducted in **six healthy male subjects** under fasting conditions. They were administered three different 375 mg SR test formulations (slow, medium, and fast release) and a marketed 500 mg immediate-release (IR) tablet. Blood samples were collected at 18 time points over 24 hours. Plasma concentrations of naproxen were determined using a validated **liquid chromatography tandem-mass spectrometry (LC-MS/MS)** method. Pharmacokinetic parameters (**Cmax, AUC, Tmax**) were calculated from the plasma concentration data [1].
- **IVIVC Model Development & Validation:** A **Level A IVIVC** was developed using linear regression analysis between the percentage of drug dissolved and the percentage of drug absorbed. Prediction errors (PE%) for Cmax and AUC were calculated to validate the model internally and externally, following FDA guidelines [1].

## Validation Results: Prediction Error for Cmax and AUC

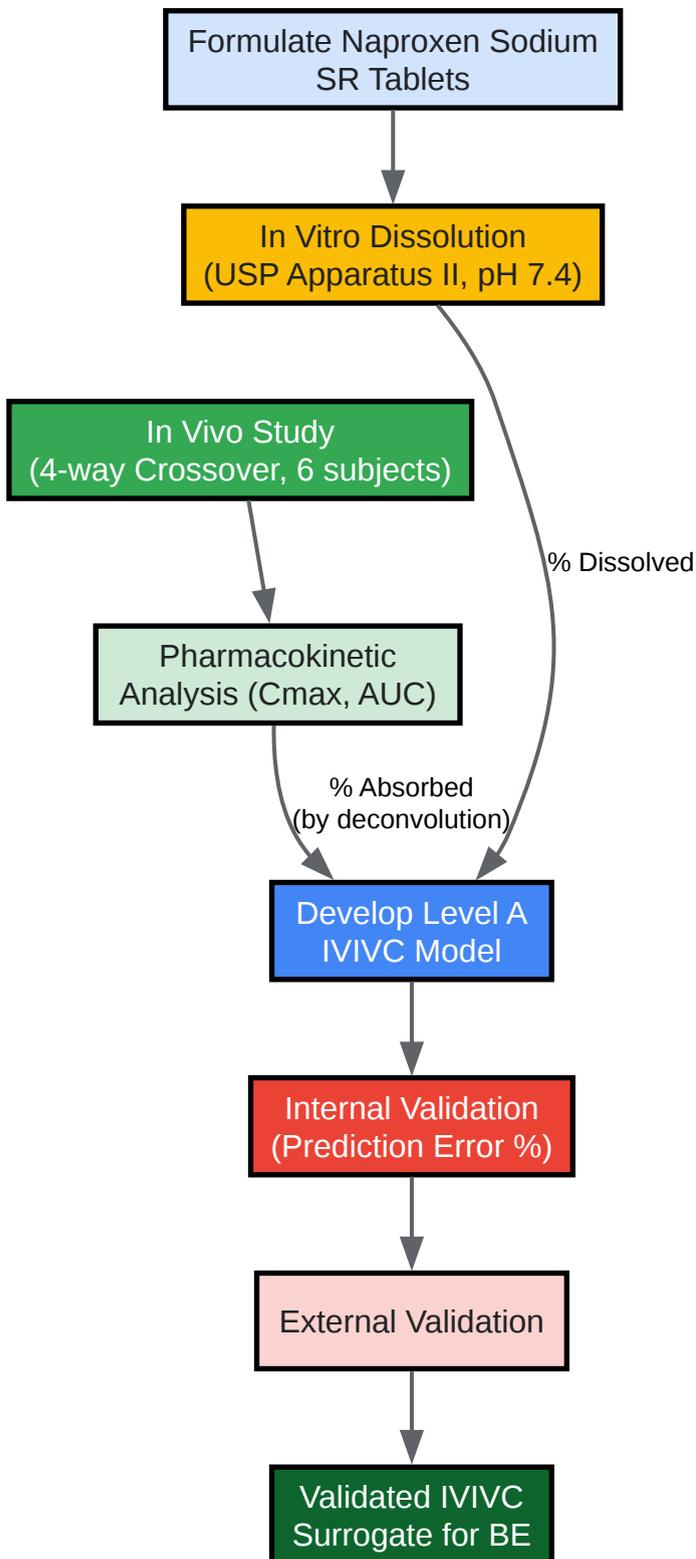
The study successfully validated the IVIVC model for **naproxen sodium**. The table below summarizes the prediction errors [1].

Validation Type	Formulation	Cmax PE%	AUC PE%
Internal Prediction	Slow Release (F2)	-1.75%	2.31%
	Medium Release (F5)	-3.82%	4.27%
	Fast Release (F4)	7.76%	6.53%
External Prediction	Sustained-Release Tablets	Not exceeding 10%	Not exceeding 10%

The FDA guidance criteria for internal validation are that the mean absolute percent PE for Cmax and AUC should not exceed 10%, and for any individual formulation, it should not exceed 15%. For external validation, the PE for the formulation should not exceed 10% [1]. The results in the table confirm that the IVIVC model for **naproxen sodium** met these regulatory standards.

## Research Workflow Diagram

The following diagram illustrates the complete experimental and validation workflow for establishing the IVIVC for **naproxen sodium**, as described in the study.



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Diagram of **Naproxen Sodium** IVIVC Workflow

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## References

1. Development, Internal and External Validation of Naproxen ... [pmc.ncbi.nlm.nih.gov]

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